

An In-Depth Technical Guide to Ethyl L-alaninate Hydrochloride

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Compound of Interest

Compound Name: Ethyl alaninate

CAS No.: 3082-75-5

Cat. No.: B1346911

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This guide provides an in-depth technical overview of Ethyl L-alaninate hydrochloride (CAS Number: 1115-59-9), a critical chiral building block for researchers, scientists, and professionals in drug development. The content herein is structured to deliver not just procedural steps but the underlying scientific rationale, ensuring a robust and validated understanding of this versatile compound.

Core Identity and Physicochemical Properties

Ethyl L-alaninate hydrochloride, also known as L-Alanine ethyl ester hydrochloride, is the hydrochloride salt of the ethyl ester of the natural amino acid L-alanine.^{[1][2]} This modification protects the carboxylic acid group, leaving the amine group available for nucleophilic attack or further functionalization, making it a cornerstone in peptide synthesis and the construction of complex chiral molecules.^{[1][3]}

Its fundamental role is to serve as a stable, easily handled source of the L-alanyl chiral synthon. The hydrochloride salt form enhances its stability and solubility in aqueous and polar

organic solvents compared to the free base.[1]

Table 1: Physicochemical Properties of Ethyl L-alaninate hydrochloride

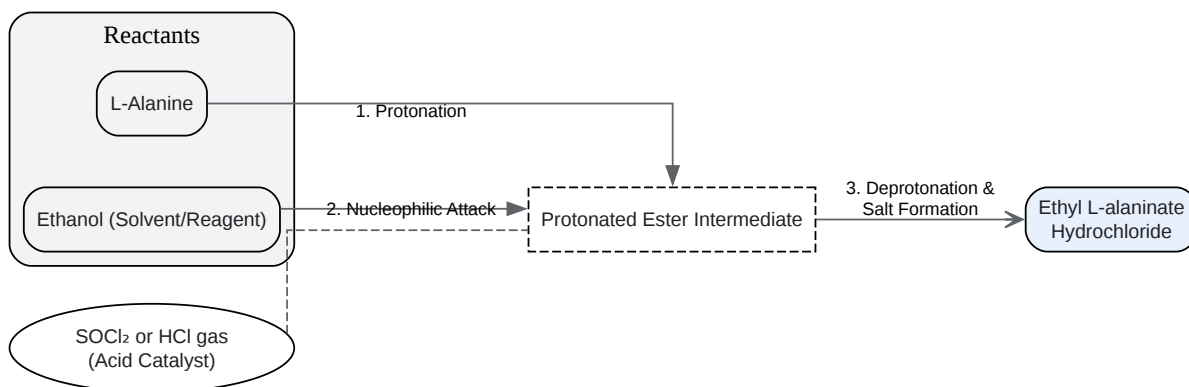
Property	Value	Reference(s)
CAS Number	1115-59-9	[1][2][4][5]
Molecular Formula	C ₅ H ₁₁ NO ₂ ·HCl	[1][2]
Molecular Weight	153.61 g/mol	[2][5][6]
Appearance	White to off-white crystalline solid or powder	[1][7]
Melting Point	78-80 °C (decomposes)	[5][8]
Solubility	Soluble in water (100 g/L) and alcohols	[1][5]
Optical Rotation	[α] ²⁰ / _D = +2.0° to +3.4° (c=2.5 in H ₂ O)	[1][7]
Hygroscopicity	Hygroscopic; sensitive to moisture	[5][9]

Synthesis and Purification: A Validated Protocol

The most common and efficient synthesis of Ethyl L-alaninate hydrochloride is the Fischer esterification of L-alanine. This process involves treating the amino acid with ethanol in the presence of a strong acid catalyst, which both drives the esterification and forms the hydrochloride salt in situ.

Synthesis Pathway

The reaction proceeds by protonation of the carbonyl oxygen of L-alanine by the acid catalyst (generated from thionyl chloride or hydrogen chloride gas), which activates the carbonyl carbon for nucleophilic attack by ethanol.



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Caption: Fischer esterification pathway for Ethyl L-alaninate hydrochloride.

Step-by-Step Laboratory Protocol

This protocol is based on the robust thionyl chloride method, which provides high yields and purity.^{[5][10]}

Materials:

- L-alanine (1.0 eq)
- Anhydrous Ethanol (10-15 mL per gram of L-alanine)
- Thionyl chloride (SOCl₂) (1.1 - 1.2 eq)
- Anhydrous diethyl ether
- Round-bottom flask, reflux condenser, magnetic stirrer, ice bath, rotary evaporator

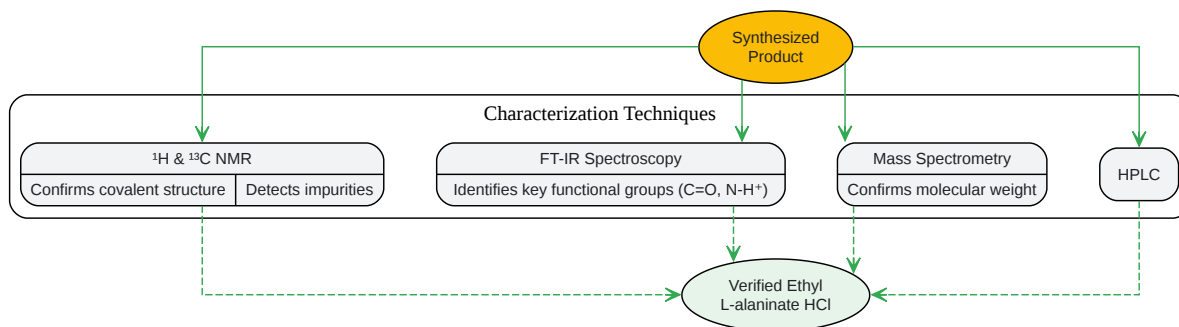
Procedure:

- **Setup:** Equip a round-bottom flask with a magnetic stir bar and a reflux condenser. Place the flask in an ice-water bath.

- Reagent Preparation: Suspend L-alanine in anhydrous ethanol in the flask.
- Catalyst Addition (Causality): Cool the suspension to 0-5 °C. Slowly add thionyl chloride dropwise to the stirred suspension. This step is highly exothermic; slow addition is critical to prevent uncontrolled boiling and side reactions. The thionyl chloride reacts with ethanol to form sulfur dioxide, hydrogen chloride (the true catalyst), and ethyl chloride.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Then, heat the reaction to reflux (approx. 78 °C) for 2-4 hours.[10] The elevated temperature drives the equilibrium towards the ester product.
- Work-up: Upon completion, cool the reaction mixture to room temperature. Concentrate the solution under reduced pressure using a rotary evaporator to remove excess ethanol and volatile byproducts.
- Purification (Self-Validation): To the resulting crude oil or solid, add anhydrous diethyl ether. This will cause the polar hydrochloride salt to precipitate while leaving non-polar impurities in solution. Stir vigorously, then collect the white solid by vacuum filtration.
- Drying: Wash the collected solid with additional portions of cold, anhydrous diethyl ether and dry under vacuum to yield the final product. Store in a desiccator due to its hygroscopic nature.[9]

Analytical Characterization: A Self-Validating Workflow

To ensure the identity, purity, and stereochemical integrity of the synthesized Ethyl L-alaninate hydrochloride, a multi-technique analytical approach is mandatory. This workflow provides a self-validating system where each analysis corroborates the others.



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Caption: Integrated workflow for the analytical validation of the compound.

Spectroscopic and Chromatographic Data

Table 2: Key Analytical Data for Structure Verification

Technique	Expected Result	Interpretation
¹ H NMR (D ₂ O)	δ ~1.2 ppm (t, 3H, -OCH ₂ CH ₃); δ ~1.5 ppm (d, 3H, -CHCH ₃); δ ~4.2 ppm (q, 1H, -CHCH ₃); δ ~4.3 ppm (q, 2H, -OCH ₂ CH ₃)	Confirms the presence and connectivity of all protons in the ethyl alaninate structure. [10]
FT-IR (KBr)	~1740-1750 cm ⁻¹ (strong, C=O stretch of ester); ~2500-3000 cm ⁻¹ (broad, N-H ⁺ stretch of amine salt)	Verifies the presence of the key ester and ammonium functional groups.
Mass Spec. (ESI+)	m/z ≈ 118.08 ([M+H] ⁺ , for the free ester)	Confirms the molecular weight of the organic cation.
Chiral HPLC	Single major peak (>99% area) on a suitable chiral stationary phase (e.g., CHIROBIOTIC T)	Validates the high enantiomeric purity required for pharmaceutical applications. [11]

Protocol: Chiral HPLC for Enantiomeric Purity

Ensuring enantiomeric excess (ee) is paramount. The direct method using a Chiral Stationary Phase (CSP) is preferred as it avoids derivatization.[11][12]

Objective: To separate L-Alanine ethyl ester from its D-enantiomer to confirm ee > 99%.

Instrumentation & Column:

- HPLC system with UV detector
- Column: Macrocyclic glycopeptide CSP, e.g., Astec® CHIROBIOTIC® T (250 x 4.6 mm, 5 μm)[11][12]

Method:

- Mobile Phase Preparation: Prepare a mobile phase consisting of an 80:20 (v/v) mixture of Methanol and Water containing 20 mM Ammonium Acetate. Filter and degas.

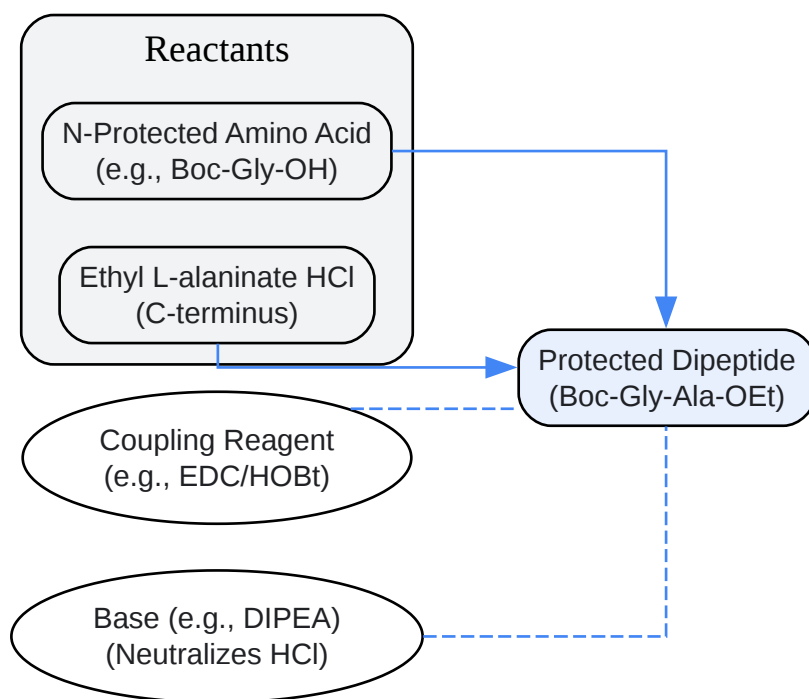
- Sample Preparation: Accurately weigh and dissolve ~1 mg of Ethyl L-alaninate hydrochloride in 1 mL of the mobile phase.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 25 °C
 - Detection: UV at 210-215 nm
 - Injection Volume: 10 µL
- Analysis Rationale: The teicoplanin-based CSP provides multiple chiral interaction sites (ionic, hydrogen bonding, steric).[11] The D-enantiomer typically interacts more strongly and thus has a longer retention time.[11] A successful analysis will show a single, sharp peak for the L-enantiomer, with any D-enantiomer impurity appearing as a small, well-resolved secondary peak.

Applications in Drug Development and Peptide Synthesis

Ethyl L-alaninate hydrochloride is a versatile intermediate in pharmaceutical development, primarily valued for its role in peptide synthesis and as a precursor for more complex chiral molecules.[1][3]

Role in Peptide Synthesis

The compound serves as the C-terminal starting point for dipeptide synthesis. The ethyl ester protects the carboxyl group, allowing the free amine to be coupled with an N-protected amino acid (e.g., Boc- or Fmoc-protected) using standard coupling reagents like DCC or EDC.



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Caption: Workflow for using the compound in dipeptide synthesis.

Precursor in Prodrug Synthesis

Amino acid esters are frequently used to create prodrugs to enhance the bioavailability of parent molecules.[13] For example, antiviral drugs like Acyclovir have been esterified with amino acids to form prodrugs like Valacyclovir, which leverages intestinal peptide transporters (e.g., PEPT1) for improved absorption.[13] Ethyl L-alaninate hydrochloride can be used to synthesize similar alanine-based ester prodrugs, improving the pharmacokinetic profile of a parent drug by masking polar groups and hijacking natural uptake pathways.[13]

Safety, Handling, and Storage

Proper handling and storage are crucial to maintain the integrity of this hygroscopic and reactive compound.

Table 3: GHS Hazard and Safety Information

Category	Information	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[5]
Signal Word	Warning	[5]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[14]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[14]
Storage	Store in a dry, cool, well-ventilated place under an inert atmosphere (e.g., nitrogen or argon). Keep container tightly closed. Recommended storage at 0-8°C.	[1][9][15]
Incompatibilities	Strong oxidizing agents.	[15]

Expert Insight: The hygroscopic nature of the compound is its primary liability.[9] Absorption of water can lead to hydrolysis of the ester back to L-alanine and ethanol, compromising purity and subsequent reaction yields. Always handle in a glove box or under a stream of dry, inert gas, and store with a desiccant.

References

- Chem-Impex. (n.d.). L-Alanine ethyl ester hydrochloride.
- Pharmaffiliates. (n.d.). CAS No : 1115-59-9 | Product Name : L-Alanine Ethyl Ester Hydrochloride.

- ChemicalBook. (n.d.). Ethyl L-alaninate hydrochloride synthesis.
- Chemsrvc. (2025, August 20). Ethyl L-alaninate hydrochloride | CAS#:1115-59-9.
- ChemicalBook. (2026, January 13). Ethyl L-alaninate hydrochloride | 1115-59-9.
- Thermo Fisher Scientific. (2025, September 12). SAFETY DATA SHEET - L-Alanine ethyl ester hydrochloride.
- Fisher Scientific. (n.d.). SAFETY DATA SHEET - L-Alanine ethyl ester hydrochloride.
- Organic Syntheses. (n.d.). Procedure for preparation from L-alanine methyl ester hydrochloride.
- Thermo Scientific Chemicals. (n.d.). L-Alanine ethyl ester hydrochloride, 98+%.
- Santa Cruz Biotechnology. (n.d.). L-Alanine ethyl ester hydrochloride | CAS 1115-59-9.
- AK Scientific, Inc. (n.d.). Safety Data Sheet: DL-Alanine ethyl ester hydrochloride.
- ECHEMI. (n.d.). L-Alanine, ethyl ester, hydrochloride (1:1) SDS, 1115-59-9 Safety Data Sheets.
- MedChemExpress. (n.d.). D-Alanine ethyl ester hydrochloride.
- Sigma-Aldrich. (n.d.). Chiral HPLC Analysis of Underivatized Amino Acid Enantiomers.
- Benchchem. (2025). Application Note: Synthesis of L-Alanine Isopropyl Ester Hydrochloride.
- SciELO. (2008, January 28). Synthesis, Characterization and Pharmacological Evaluation of Amide Prodrugs of Flurbiprofen.
- LGC Standards. (n.d.). L-Alanine Ethyl Ester Hydrochloride.
- Sigma-Aldrich. (n.d.). L-Alanine ethyl ester 99% 1115-59-9.
- Benchchem. (2025). Chiral HPLC Analysis of L-Alanyl-L-Alanine Methyl Ester: A Comparative Guide.
- National Center for Biotechnology Information. (n.d.). Amino Acids in the Development of Prodrugs.
- Phenomenex. (n.d.). Chiral HPLC Separations.
- TCI Chemicals. (n.d.). L-Alanine Ethyl Ester Hydrochloride | 1115-59-9.
- Patsnap Eureka. (2021, October 8). Method for determining related substances of L-alanine isopropyl ester hydrochloride by adopting high performance liquid chromatography.
- Simson Pharma Limited. (n.d.). L-Alanine Ethyl Ester Hydrochloride | CAS No- 1115-59-9.

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Sources

- [1. chemimpex.com \[chemimpex.com\]](#)
- [2. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [3. L-Alanine Ethyl Ester Hydrochloride | 1115-59-9 | TCI AMERICA \[tcichemicals.com\]](#)
- [4. Ethyl L-alaninate hydrochloride | CAS#:1115-59-9 | Chemsrce \[chemsrce.com\]](#)
- [5. Ethyl L-alaninate hydrochloride | 1115-59-9 \[chemicalbook.com\]](#)
- [6. scbt.com \[scbt.com\]](#)
- [7. L-Alanin-Ethylester-Hydrochlorid, 98+ %, Thermo Scientific Chemicals 25 g | Buy Online \[thermofisher.com\]](#)
- [8. L -Alanine ethyl ester 99 1115-59-9 \[sigmaaldrich.com\]](#)
- [9. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- [10. Ethyl L-alaninate hydrochloride synthesis - chemicalbook \[chemicalbook.com\]](#)
- [11. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [12. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [13. Amino Acids in the Development of Prodrugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. aksci.com \[aksci.com\]](#)
- [15. fishersci.com \[fishersci.com\]](#)
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